

Application Notes and Protocols: 2-Difluoromethyl-1-phenylsulfonyl-7-azaindole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Difluoromethyl-1-phenylsulfonyl-7-azaindole

Cat. No.: B578474

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a summary of the available information regarding the handling and storage of **2-Difluoromethyl-1-phenylsulfonyl-7-azaindole**. Please note that detailed experimental data and specific protocols for this compound are limited in publicly available resources. Researchers should exercise caution and perform their own risk assessments before use.

Chemical and Physical Properties

Limited quantitative physicochemical data for **2-Difluoromethyl-1-phenylsulfonyl-7-azaindole** is available. The following table summarizes the known information. Researchers are advised to determine specific properties such as melting point, boiling point, and solubility experimentally.

Property	Value	Source
CAS Number	1363381-32-1	[1] [2]
IUPAC Name	2-(difluoromethyl)-1-(phenylsulfonyl)-1H-pyrrolo[2,3-b]pyridine	[1]
Molecular Formula	C ₁₄ H ₁₀ F ₂ N ₂ O ₂ S	[2]
Molecular Weight	308.31 g/mol	[2]
Physical Form	Solid	[1]
Purity	Typically supplied at ≥97%	[1]
Melting Point	Not reported	
Boiling Point	Not reported	
Solubility	Not reported	

Handling and Storage

Conflicting information exists regarding the optimal storage temperature for this compound. It is recommended to store it in a refrigerator and protect it from moisture.

Storage:

- Recommended: Refrigerator.[\[1\]](#)
- Alternative: Store at room temperature.
- Keep container tightly closed in a dry and well-ventilated place.

Handling:

- Handle in a well-ventilated area, preferably in a fume hood.
- Avoid inhalation of dust.

- Avoid contact with skin and eyes.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

Safety Information

2-Difluoromethyl-1-phenylsulfonyl-7-azaindole is classified with the signal word "Warning" and is associated with the following hazard statements:

- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements: A comprehensive list of precautionary statements can be found on the supplier's safety data sheet (SDS).[\[1\]](#)

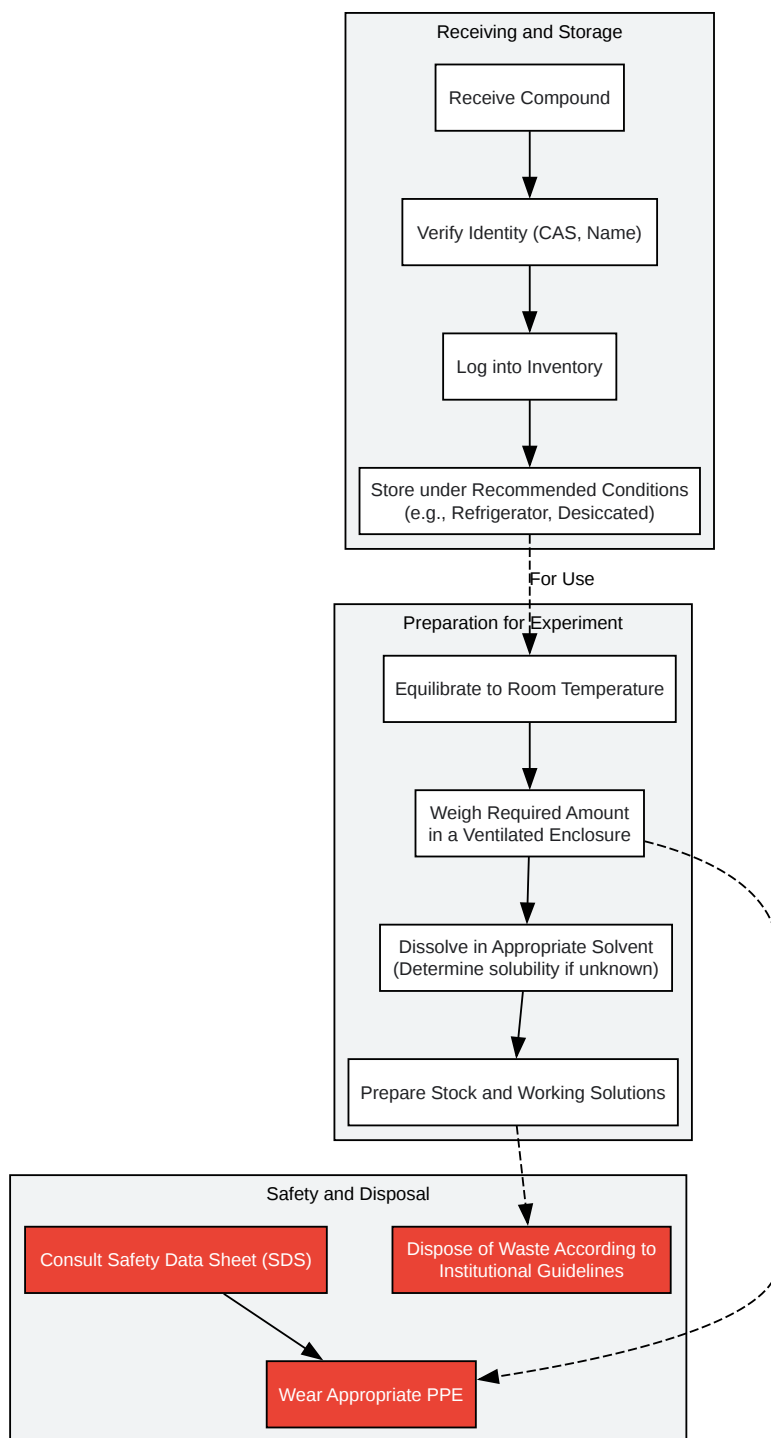
Experimental Protocols

Currently, there are no specific experimental protocols published in scientific literature for the use of **2-Difluoromethyl-1-phenylsulfonyl-7-azaindole**. The 7-azaindole scaffold is a common motif in medicinal chemistry, often utilized in the development of kinase inhibitors.[\[3\]](#) [\[4\]](#) However, the specific biological targets and applications of this particular derivative are not documented.

General Workflow for Handling a Novel Research Compound:

The following diagram outlines a general workflow for receiving, storing, and preparing a novel solid compound for experimental use.

General Workflow for a Novel Solid Compound



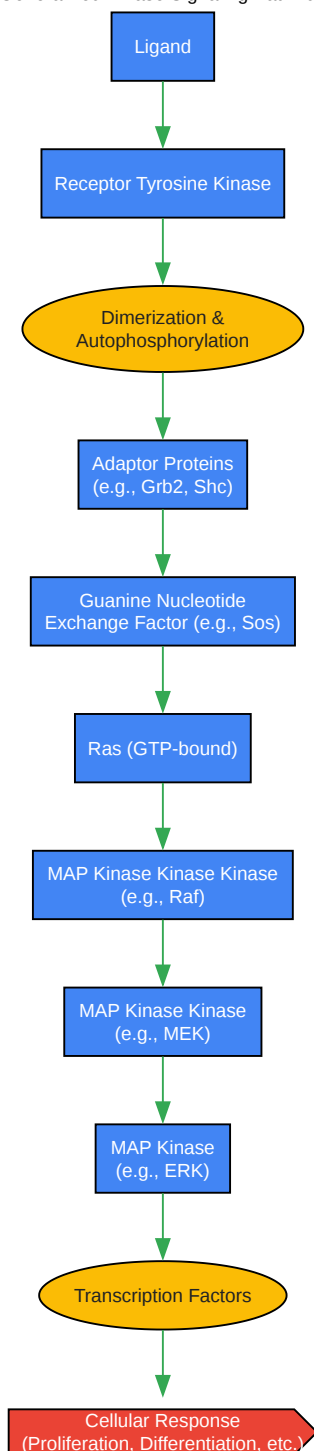
[Click to download full resolution via product page](#)

Caption: General workflow for handling a new solid research chemical.

Signaling Pathways and Biological Activity

There is no published information on the specific biological targets or signaling pathways modulated by **2-Difluoromethyl-1-phenylsulfonyl-7-azaindole**. The 7-azaindole core is a known "privileged structure" in drug discovery, frequently found in compounds targeting protein kinases.^{[3][4]} The diagram below illustrates a generalized kinase signaling pathway, which represents a potential, but unconfirmed, area of activity for this compound class.

Generalized Kinase Signaling Pathway

[Click to download full resolution via product page](#)

Caption: A simplified representation of a generic kinase signaling cascade.

Disclaimer: The information provided is based on limited available data. It is the responsibility of the researcher to conduct a thorough literature search and risk assessment prior to handling or using this compound. The absence of detailed published protocols necessitates careful experimental design and safety considerations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. Design, synthesis and biological evaluation of 1H-pyrrolo[2,3-b]pyridine derivatives as potent fibroblast growth factor receptor inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. lab-chemicals.com [lab-chemicals.com]
- 4. 1H-Pyrrolo[2,3-b]pyridine, 1-(phenylsulfonyl)- synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Difluoromethyl-1-phenylsulfonyl-7-azaindole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b578474#handling-and-storage-of-2-difluoromethyl-1-phenylsulfonyl-7-azaindole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com